

# Technical Support Center: Measuring Brain GABA Levels After Cpp-115 Administration

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## Compound of Interest

Compound Name: Cpp-115

Cat. No.: B10860066

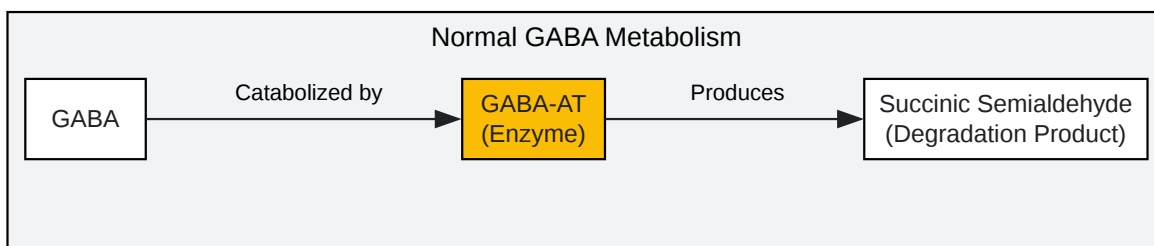
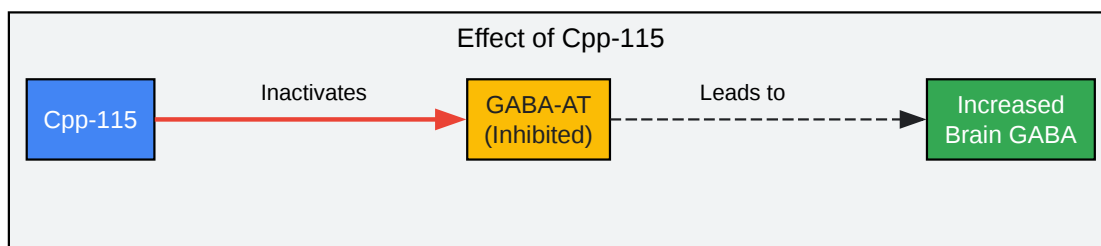
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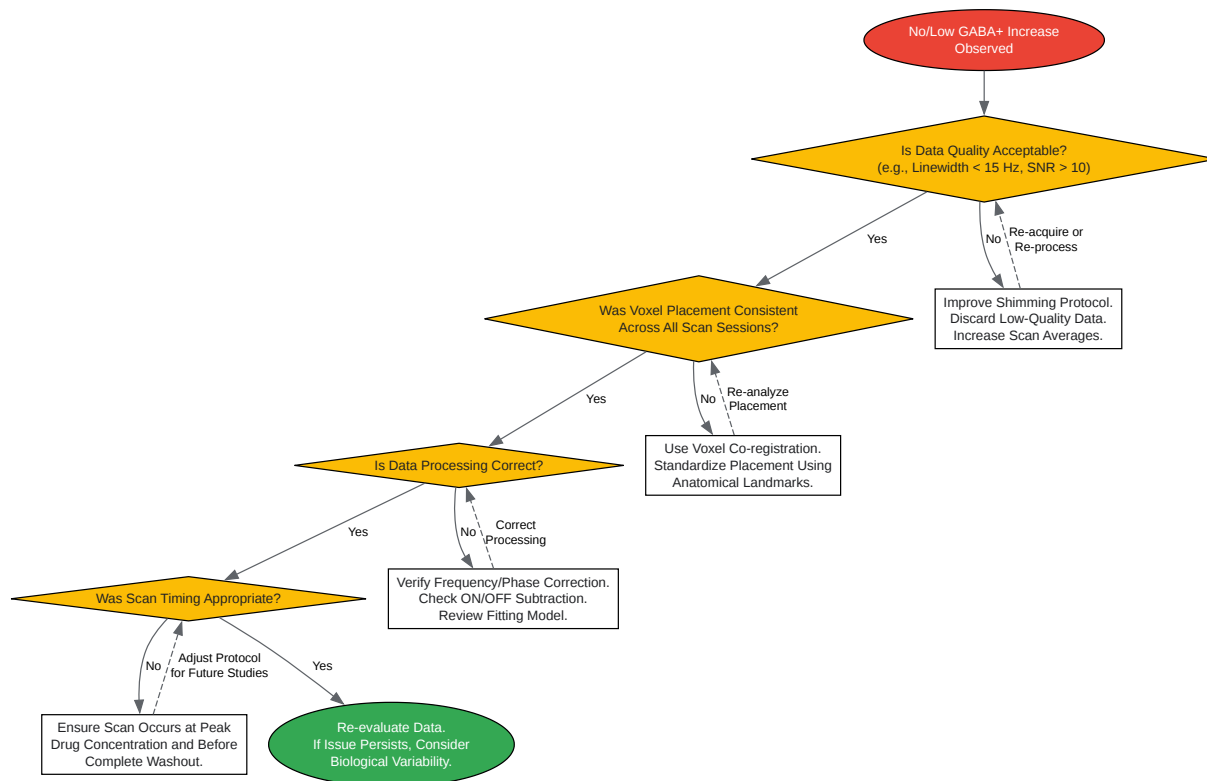
This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the challenges and best practices for measuring brain y-aminobutyric acid (GABA) levels following the administration of **Cpp-115**.

## Frequently Asked Questions (FAQs)

Q1: What is **Cpp-115** and how does it affect brain GABA levels?

**Cpp-115** is a novel, high-potency inactivator of the enzyme GABA-aminotransferase (GABA-AT).[1][2] The primary function of GABA-AT is to catabolize, or break down, GABA, the main inhibitory neurotransmitter in the central nervous system.[3][4][5] By inhibiting GABA-AT, **Cpp-115** prevents the degradation of GABA, leading to a significant and robust increase in brain GABA concentrations.[1][6] This mechanism of action is similar to the established drug vigabatrin, but **Cpp-115** has demonstrated significantly greater potency in preclinical studies.[2][7]





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. BNL | Research Partnerships and Technology Transfer | Technology: 2010-028: Novel CPP-115 an inactivator of GABA-AT [bnl.gov]
- 4. GABA-Based Evaluation of Neurologic Conditions: MR Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The 2011 E. B. Hershberg Award for Important Discoveries in Medicinally Active Substances: (1S,3S)-3-Amino-4-difluoromethylenyl-1-cyclopentanoic acid (CPP-115), a GABA Aminotransferase Inactivator and New Treatment for Drug Addiction and Infantile Spasms - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Catalyst Pharmaceutical Partners to Present CPP-115 Progress at the 2012 College on Problems of Drug Dependence Symposium : Catalyst Pharmaceutical [ir.catalystpharma.com]
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